

Essential Safety and Logistical Information for Handling Texanol

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This document provides essential, immediate safety and logistical information for handling **Texanol** (2,2,4-trimethyl-1,3-pentanediol monoisobutyrate), including personal protective equipment (PPE), emergency procedures, and disposal plans.

Key Safety Data for Texanol

The following table summarizes important quantitative data for **Texanol** to facilitate quick reference and risk assessment.



Property	Value
Chemical Name	2,2,4-trimethyl-1,3-pentanediol monoisobutyrate
CAS Number	25265-77-4
Molecular Formula	C12H24O3
Molecular Weight	216.32 g/mol
Appearance	Colorless liquid[1]
Odor	Mild[1]
Boiling Point	255 - 261.5 °C[1]
Flash Point	122 °C[1]
Vapor Pressure	0.01 mmHg at 20 °C
Lower Explosive Limit (LEL)	0.6%
Upper Explosive Limit (UEL)	4.2%
Odor Threshold	0.06 ppm
Acute Reference Exposure Value (ReV)	13,000 μg/m³
Short-term Exposure Screening Level (ESL)	3,900 μg/m³

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **Texanol**, the following PPE is mandatory.

- Eye Protection: Wear chemical safety goggles or a face shield where splashing is possible. [2]
- Hand Protection: Chemical-resistant gloves are required. While specific breakthrough time
 data for **Texanol** is not readily available, gloves made of butyl rubber or polypropylene are
 recommended.[3] It is crucial to inspect gloves for any signs of degradation or perforation
 before and after use. For prolonged or immersive contact, consider using thicker, reusable
 gloves and always consult the glove manufacturer's specific chemical resistance data.



- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[3][4] In situations with a higher risk of splashing, chemical-resistant aprons or coveralls are recommended.
- Respiratory Protection: Use in a well-ventilated area.[1] If engineering controls such as fume
 hoods are not available or are insufficient to maintain airborne concentrations below
 exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary.
 [2]

Emergency Procedures: First Aid

Immediate and appropriate first aid is critical in the event of accidental exposure to **Texanol**.

- Inhalation: Move the affected person to fresh air.[1] If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek medical attention if symptoms persist.[4]
- Skin Contact: Immediately wash the affected area with soap and plenty of water.[1] Remove contaminated clothing and wash it before reuse.[3] If irritation occurs, seek medical attention.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of water or milk to drink.[4] Seek immediate medical attention.[4]

Experimental Protocol: Texanol Spill Cleanup

This protocol outlines the step-by-step procedure for safely managing a **Texanol** spill in a laboratory setting.

- Evacuate and Alert: Immediately alert others in the vicinity of the spill. If the spill is large or in a poorly ventilated area, evacuate the immediate area.
- Assess the Spill: Determine the extent of the spill and identify any immediate hazards, such as proximity to ignition sources.

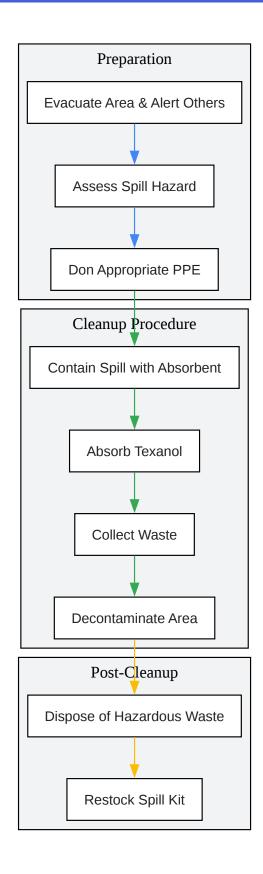






- Don Appropriate PPE: Before attempting to clean the spill, ensure you are wearing the appropriate PPE as outlined above.
- Contain the Spill: For liquid spills, create a dike around the spill using an inert absorbent material such as vermiculite, sand, or commercial sorbent pads.
- Absorb the Spill: Gently cover the spill with the absorbent material, working from the outside in to prevent spreading.
- Collect the Absorbed Material: Once the liquid has been completely absorbed, carefully scoop the material into a designated, labeled chemical waste container.
- Decontaminate the Area: Clean the spill area with a suitable detergent and water.
- Dispose of Waste: All contaminated materials, including gloves, absorbent, and cleaning materials, must be disposed of as hazardous waste according to institutional and local regulations.
- Restock Spill Kit: Replenish any materials used from the spill kit.





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Workflow for handling a Texanol spill.



Disposal Plan

Proper disposal of **Texanol** and its contaminated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect all **Texanol** waste, including unused product and contaminated
 materials from spills, in a designated, properly labeled, and sealed container. The container
 must be compatible with **Texanol**; the original container or a high-density polyethylene
 (HDPE) container is suitable.[1]
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name "**Texanol** (2,2,4-trimethyl-1,3-pentanediol monoisobutyrate)" and any associated hazards.
- Storage: Store the waste container in a designated satellite accumulation area that is secure and away from incompatible materials.
- Disposal: Dispose of the hazardous waste through your institution's Environmental Health
 and Safety (EHS) office or a licensed hazardous waste disposal contractor.[1] Do not
 dispose of **Texanol** down the drain or in regular trash.[1] Empty containers should be triplerinsed with a suitable solvent, and the rinsate collected as hazardous waste before the
 container is discarded.

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